

Technical Guide: Solubility of Benzyl 2-amino-4-hydroxybutanoate in Organic Solvents

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Compound of Interest

Compound Name: *Benzyl 2-amino-4-hydroxybutanoate*

Cat. No.: *B12280844*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Benzyl 2-amino-4-hydroxybutanoate is an amino acid ester of significant interest in organic synthesis, particularly as an intermediate in the preparation of peptides and other pharmacologically active molecules.^[1] Its solubility in various organic solvents is a critical parameter for its purification, reaction setup, and formulation. This technical guide provides an overview of the known solubility characteristics of **Benzyl 2-amino-4-hydroxybutanoate**, details a general experimental protocol for solubility determination, and outlines a common synthetic route.

Physicochemical Properties

A summary of the key physicochemical properties of **Benzyl 2-amino-4-hydroxybutanoate** is provided in the table below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₅ NO ₃	[1]
Molecular Weight	209.24 g/mol	[1]
IUPAC Name	Benzyl 2-amino-4-hydroxybutanoate	
Canonical SMILES	C1=CC=C(C=C1)COC(=O)C(CCO)N	
InChI Key	PIICDTONQLAGTM-UHFFFAOYSA-N	

Solubility Data

Qualitative solubility information for **Benzyl 2-amino-4-hydroxybutanoate** has been reported. The compound is described as being soluble in organic solvents such as dichloromethane and methanol.[1] Conversely, it is suggested to have limited solubility in water, which is attributed to the hydrophobic nature of the benzyl group.[1]

Despite a thorough review of available scientific literature, patents, and chemical databases, no quantitative solubility data (e.g., in g/100 mL or mol/L) for **Benzyl 2-amino-4-hydroxybutanoate** in common organic solvents was found. The following table summarizes the available qualitative information.

Solvent	Solubility	Temperature (°C)	Pressure (atm)
Dichloromethane	Soluble	Not Reported	Not Reported
Methanol	Soluble	Not Reported	Not Reported
Water	Limited	Not Reported	Not Reported

Given the absence of quantitative data, researchers are encouraged to determine the solubility of **Benzyl 2-amino-4-hydroxybutanoate** in their specific solvent systems of interest using standard experimental protocols.

Experimental Protocol for Solubility Determination

The following is a general experimental protocol for the gravimetric determination of the solubility of **Benzyl 2-amino-4-hydroxybutanoate** in an organic solvent. This method is based on standard procedures for determining the solubility of amino acids and their derivatives.

Objective: To determine the saturation solubility of **Benzyl 2-amino-4-hydroxybutanoate** in a selected organic solvent at a specific temperature.

Materials:

- **Benzyl 2-amino-4-hydroxybutanoate** (solid, high purity)
- Selected organic solvent (e.g., methanol, dichloromethane, analytical grade)
- Thermostatic shaker or water bath
- Centrifuge
- Analytical balance (± 0.0001 g)
- Vials with screw caps
- Pipettes and syringes
- Filter (e.g., 0.2 μm PTFE syringe filter)
- Drying oven or vacuum desiccator

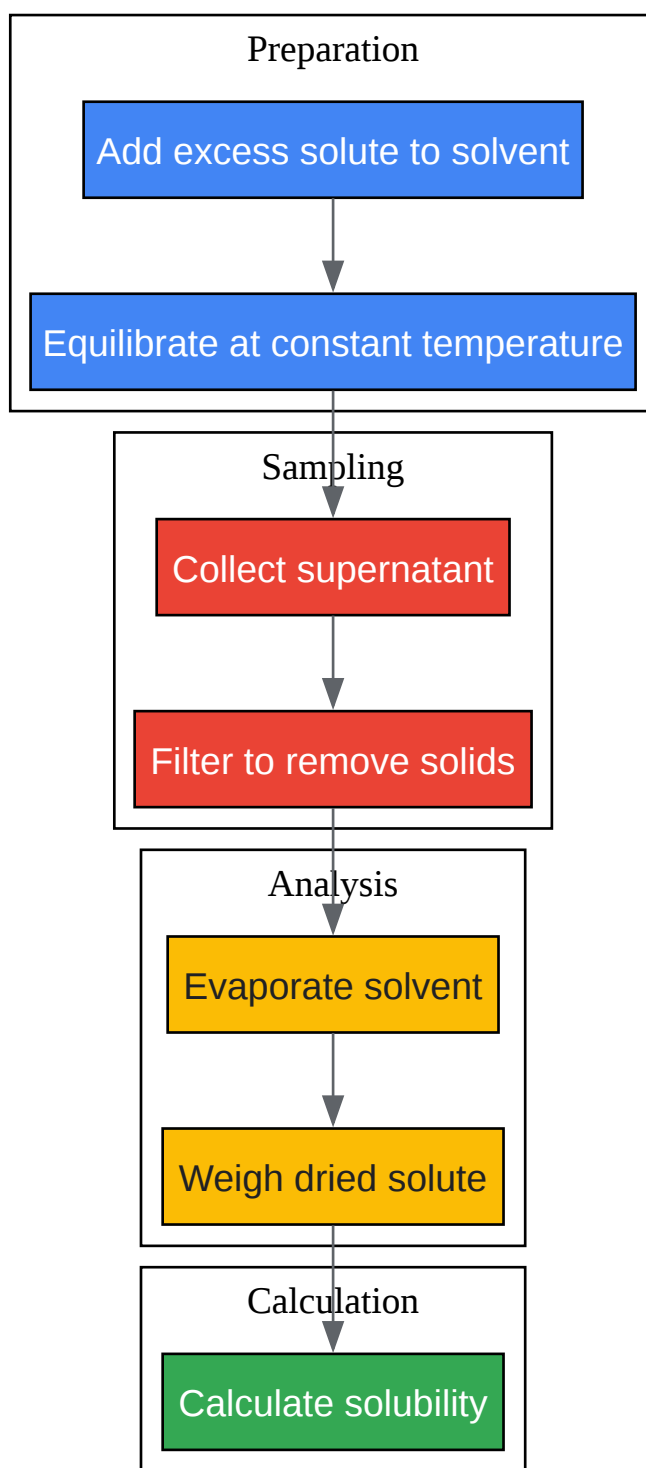
Methodology:

- Preparation of Saturated Solution:
 - Add an excess amount of solid **Benzyl 2-amino-4-hydroxybutanoate** to a series of vials.
 - Add a known volume of the selected organic solvent to each vial.
 - Seal the vials tightly to prevent solvent evaporation.

- Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C).
- Allow the mixture to equilibrate for a sufficient period (e.g., 24-72 hours) to ensure saturation is reached. The equilibration time should be determined empirically.
- Sample Collection and Filtration:
 - After equilibration, stop the agitation and allow the solid to settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed syringe to prevent precipitation.
 - Immediately filter the supernatant through a syringe filter into a pre-weighed vial. This step is crucial to remove any undissolved solid particles.
- Solvent Evaporation and Mass Determination:
 - Determine the mass of the filtered solution.
 - Evaporate the solvent from the vial using a gentle stream of nitrogen, a rotary evaporator, or by placing it in a drying oven at a temperature below the decomposition point of the compound.
 - Once the solvent is completely removed, place the vial in a vacuum desiccator to ensure all residual solvent is removed.
 - Weigh the vial containing the dried solute.
- Calculation of Solubility:
 - The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 mL)} = (\text{Mass of dried solute} / \text{Volume of supernatant collected}) \times 100$$

Workflow for Solubility Determination:



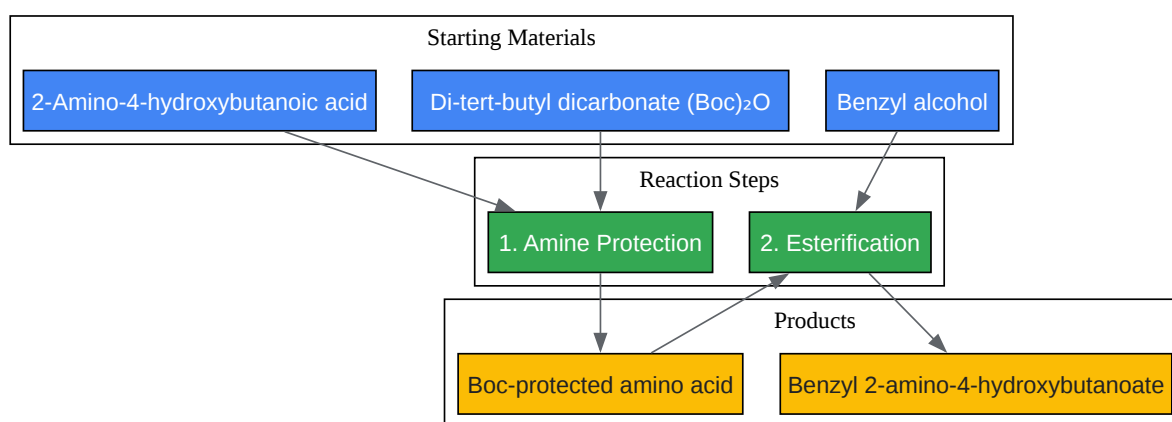
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Caption: Experimental workflow for determining the solubility of a compound.

Synthesis of Benzyl 2-amino-4-hydroxybutanoate

A common method for the synthesis of **Benzyl 2-amino-4-hydroxybutanoate** involves the protection of the amino group of 2-amino-4-hydroxybutanoic acid, followed by esterification with benzyl alcohol.^[1] The tert-butoxycarbonyl (Boc) group is a frequently used protecting group for the amine functionality.^[1]

General Synthetic Pathway:



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Caption: A general synthetic pathway for **Benzyl 2-amino-4-hydroxybutanoate**.

Conclusion

While **Benzyl 2-amino-4-hydroxybutanoate** is qualitatively known to be soluble in common organic solvents like dichloromethane and methanol, there is a notable absence of quantitative solubility data in the public domain. This guide provides a detailed, generalized experimental protocol to enable researchers to determine this critical parameter for their specific needs. Understanding the solubility of this compound is essential for its effective use in research and development, particularly in the fields of peptide synthesis and drug discovery.

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References

- 1. Buy Benzyl 2-amino-4-hydroxybutanoate (EVT-12413932) [evitachem.com]
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